

Technical Guide: Solubility Profiling of 1-Propanone, 3-(4-aminophenyl)-1-phenyl-[1]

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Compound of Interest

Compound Name: 1-Propanone, 3-(4-aminophenyl)-1-phenyl-
CAS No.: 59276-79-8
Cat. No.: B8707520

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Executive Summary & Compound Identity

1-Propanone, 3-(4-aminophenyl)-1-phenyl- (also known as 4'-amino-dihydrochalcone) is a reduced chalcone derivative characterized by a flexible propanone linker connecting a phenyl ring and a 4-aminophenyl moiety.[1] Its solubility profile is governed by the competition between its hydrophobic diaryl backbone and the hydrophilic amino-ketone pharmacophore.[1]

Physicochemical Characterization

Property	Value / Description
CAS Number	59276-79-8
Molecular Formula	C ₁₅ H ₁₅ NO
Molecular Weight	225.29 g/mol
Structure Class	Amino-dihydrochalcone
Physical State	Solid (Crystalline powder)
Predicted LogP	2.2 – 2.6 (Lipophilic)
pKa (Conjugate Acid)	~4.6 (Aniline amine)

Predicted Solubility Profile

In the absence of empirically published thermodynamic tables for this specific CAS, the following profile is derived from group contribution methods (Hansen Solubility Parameters) and comparative data from structural analogs (e.g., 4-aminochalcone, 4-aminophenol).

Solvent Compatibility Matrix

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, NMP	High (>100 mg/mL)	Strong dipole-dipole interactions with the ketone; H-bond acceptance from the amine.[1]
Lower Alcohols	Methanol, Ethanol	Good (20–80 mg/mL)	H-bond donor/acceptor interplay with the amine and ketone groups.[1]
Polar Ethers/Esters	THF, Ethyl Acetate	Moderate (5–30 mg/mL)	Good solvation of the aromatic rings; moderate interaction with polar groups.[1]
Chlorinated	Dichloromethane, Chloroform	Moderate	Solvation of the hydrophobic backbone; weak H-bonding.[1]
Aromatic Hydrocarbons	Toluene, Benzene	Low to Moderate	Pi-pi stacking interactions, but limited by the polarity of the amine.[1]
Aliphatic Hydrocarbons	Hexane, Cyclohexane	Very Low (<1 mg/mL)	Lack of polar interactions; high energy cost to solvate the amine.[1]
Water	Water (Neutral pH)	Insoluble (<0.5 mg/mL)	Hydrophobic effect of C15 skeleton dominates.[1]
Aqueous Acid	0.1M HCl	Soluble	Protonation of the amine (

) forms a water-soluble salt.[\[1\]](#)

Experimental Protocols for Solubility Determination

To generate precise thermodynamic data for regulatory or formulation purposes, the following "Gold Standard" protocols must be employed.

Protocol A: Static Equilibrium Method (Shake-Flask)

Use for determining absolute solubility at a fixed temperature (e.g., 25°C).[\[1\]](#)

Reagents: High-purity solute (>99%), HPLC-grade solvents. Equipment: Orbital shaker, temperature-controlled water bath, 0.45 µm PTFE syringe filters.

- Saturation: Add excess solid **1-Propanone, 3-(4-aminophenyl)-1-phenyl-** to 10 mL of the target solvent in a glass vial.
- Equilibration: Seal and agitate at the target temperature ($\pm 0.1^\circ\text{C}$) for 24–48 hours.
- Sedimentation: Allow the suspension to stand for 2–4 hours to settle undissolved solids.
- Sampling: Withdraw the supernatant using a pre-heated syringe and filter immediately through a 0.45 µm filter.
- Quantification: Dilute the filtrate (if necessary) and analyze via HPLC-UV (Detection at nm).

Protocol B: Dynamic Laser Monitoring (Polythermal Method)

Use for generating solubility curves across a temperature range (e.g., 273.15 K to 323.15 K).[\[1\]](#)

- Preparation: Place a known mass of solute () and solvent (

) in a jacketed glass vessel.[1]

- Heating: Heat slowly (0.5 K/min) with stirring until the laser transmittance reaches 100% (dissolution point). Record Temperature (

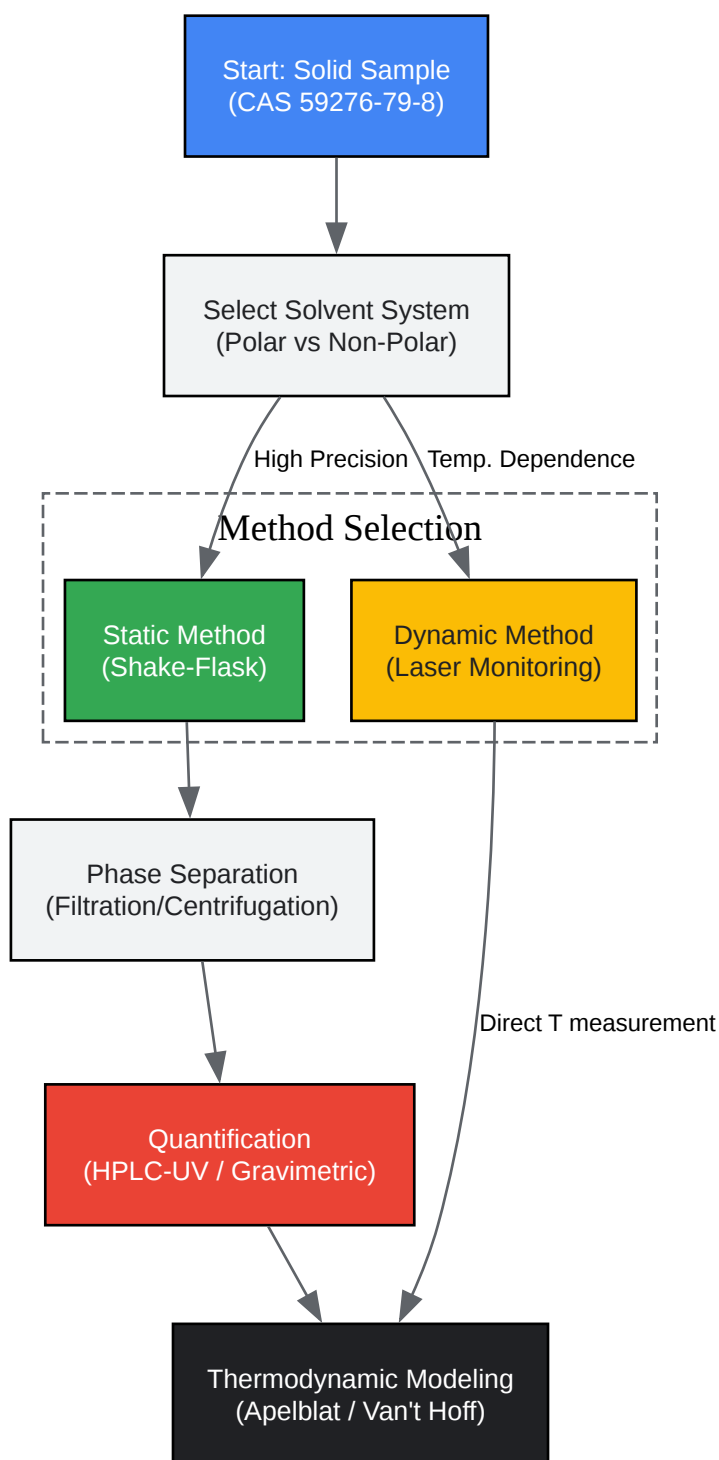
).[1]

- Cooling: Cool slowly until transmittance drops (nucleation point).
- Iteration: Add more solute and repeat to build the Solubility (

) vs. Temperature (

) curve.

Visualization: Solubility Determination Workflow



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Figure 1: Decision matrix and workflow for experimental solubility determination.

Thermodynamic Modeling

To extrapolate solubility data for process engineering, experimental values (, mole fraction) should be correlated using standard thermodynamic models.[\[1\]](#)

Modified Apelblat Equation

This semi-empirical model is excellent for correlating solubility with temperature in polar and non-polar solvents.[\[1\]](#)

- : Mole fraction solubility.[\[1\]](#)
- : Absolute temperature (K).[\[1\]](#)[\[2\]](#)
- : Empirical parameters derived from regression analysis of experimental data.

Van't Hoff Equation

Used to determine the apparent thermodynamic properties of dissolution (Enthalpy

, Entropy

).[\[1\]](#) [\[1\]](#)

- Plotting: A plot of

vs.

yields a straight line where the slope is

.[\[1\]](#)

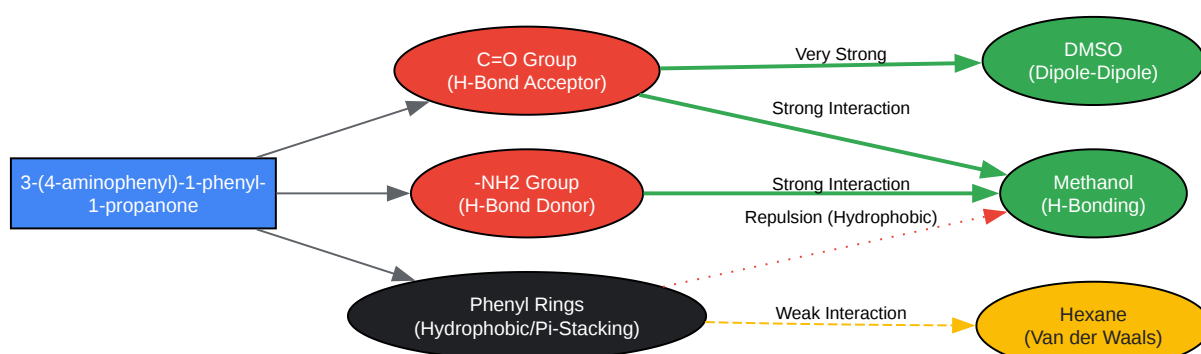
- Interpretation:
 - (Endothermic): Solubility increases with temperature (Typical for this compound).[\[1\]](#)
 - : Indicates spontaneous dissolution.[\[1\]](#)

Applications & Significance

Understanding the solubility of **1-Propanone, 3-(4-aminophenyl)-1-phenyl-** is crucial for:

- Purification: Recrystallization strategies often rely on the high temperature coefficient of solubility in alcohols (Ethanol/Methanol).[1]
- Synthesis: It serves as a precursor for Atomoxetine intermediates and azo-dyes.[1] The reaction medium (solvent) affects the reaction rate and yield.[1]
- Formulation: In drug delivery, solubility in lipid-like vehicles (e.g., oils, surfactants) determines bioavailability.[1]

Visualization: Solvation Mechanism



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Figure 2: Mechanistic interactions driving solubility.[1] Strong H-bonding with alcohols/DMSO contrasts with weak Van der Waals forces in hydrocarbons.[1]

References

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